

Technical Guide: 2-(methylsulfonyl)-10H-phenothiazine (CAS 23503-68-6)

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)-10h-phenothiazine

Cat. No.: B131000

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological relevance of **2-(methylsulfonyl)-10H-phenothiazine**, a key intermediate in the synthesis of various pharmaceutical compounds.

Core Properties

2-(methylsulfonyl)-10H-phenothiazine is a phenothiazine derivative.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	23503-68-6	[1][3]
IUPAC Name	2-methylsulfonyl-10H-phenothiazine	[3][4]
Molecular Formula	C ₁₃ H ₁₁ NO ₂ S ₂	[3][4][5][6]
Molecular Weight	277.36 g/mol	[4][5][7]
Appearance	Solid. Color described as Light Yellow to Green.	[8][9]
Boiling Point	524.1°C at 760 mmHg	[10][11]
Density	1.363 g/cm ³	[10][11]
Flash Point	270.8°C	[10][11]
Refractive Index	1.653	[10][11]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol.[12][13] Estimated water solubility is 0.0209 mg/ml.[14]	[12][13][14]
Storage	Store sealed in a dry place at room temperature.	[12]

Synthesis Protocol

A documented method for the synthesis of **2-(methylsulfonyl)-10H-phenothiazine** involves a Friedel-Crafts type reaction.[1]

Experimental Protocol

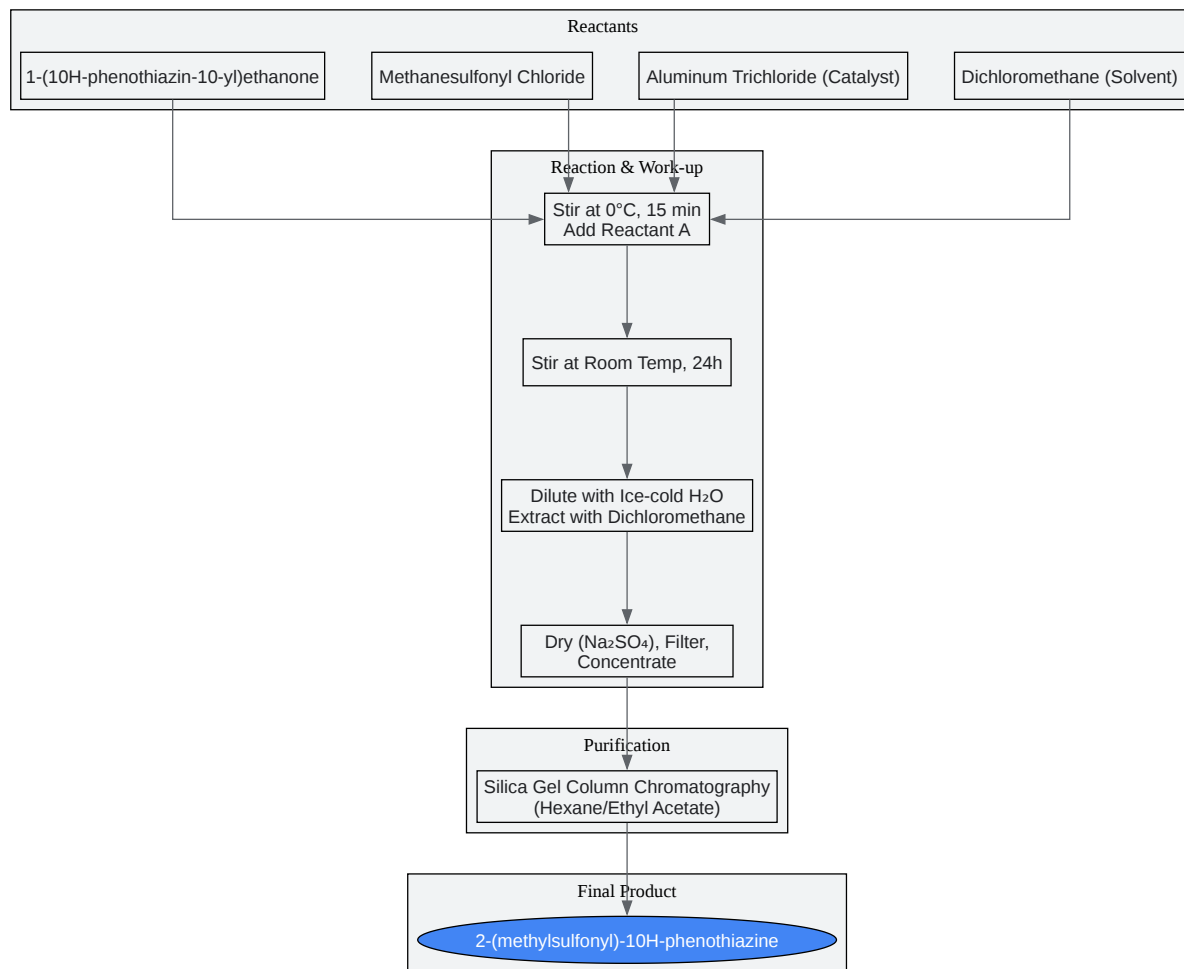
Materials:

- 1-(10H-phenothiazin-10-yl)ethanone
- Aluminum trichloride (AlCl₃)

- Methanesulfonyl chloride ($\text{CH}_3\text{SO}_2\text{Cl}$)
- Dichloromethane (CH_2Cl_2)
- Ice-cold water (H_2O)
- Anhydrous sodium sulfate (Na_2SO_4)
- Hexane
- Ethyl acetate

Procedure:

- A mixture of aluminum trichloride (0.17 g, 1.24 mmol) and methanesulfonyl chloride (0.17 mL, 2.34 mmol) in 20 mL of dichloromethane is stirred for 15 minutes at 0°C .[\[1\]](#)
- To this mixture, 1-(10H-phenothiazin-10-yl)ethanone (0.30 g, 1.24 mmol) is added.[\[1\]](#)
- The reaction mixture is then stirred at room temperature for 24 hours.[\[1\]](#)
- Following the reaction period, the mixture is diluted with ice-cold water and extracted with dichloromethane (3 x 20 mL).[\[1\]](#)
- The organic layers are combined, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.[\[1\]](#)
- The resulting crude product is purified by silica gel column chromatography using a hexane/ethyl acetate (65:35, v/v) mixture as the eluent to yield the final product.[\[1\]](#)

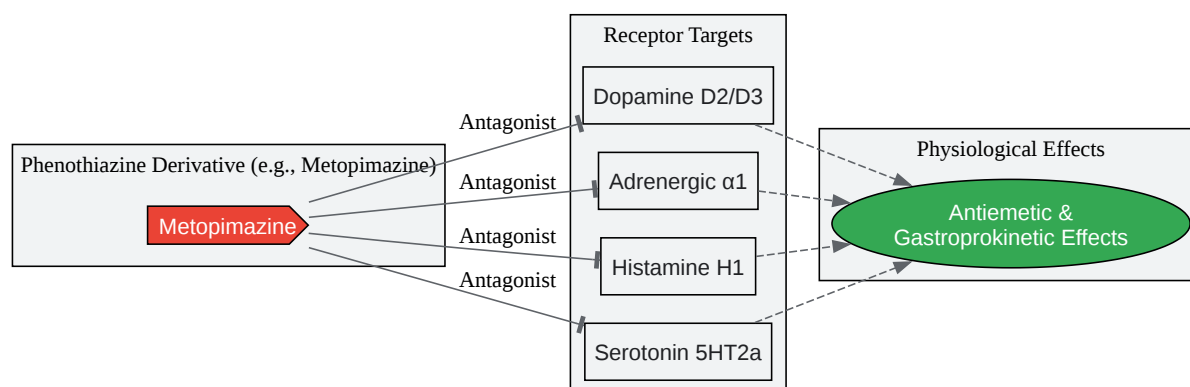


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Caption: Synthesis workflow for **2-(methylsulfonyl)-10H-phenothiazine**.

Biological Context and Signaling Pathways

2-(methylsulfonyl)-10H-phenothiazine serves as a crucial intermediate in the synthesis of the antiemetic drug Metopimazine.[15] Metopimazine, a phenothiazine derivative, functions primarily as a potent D2/D3 dopamine receptor antagonist.[15] Its mechanism of action also involves antagonism of adrenergic α -1, histamine H1, and serotonin 5-HT_{2a} receptors.[15] This multi-receptor activity is believed to contribute to its antiemetic and gastroprokinetic effects.[15] Unlike some other antiemetics, Metopimazine does not readily cross the blood-brain barrier, suggesting a degree of peripheral selectivity.[15]



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Caption: Receptor antagonism pathway for related phenothiazine derivatives.

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